

# In-Depth Technical Guide: Physicochemical Properties of Z-Hyp-OMe

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Hyp-OMe

Cat. No.: B554447

[Get Quote](#)

This guide provides a detailed overview of the core physicochemical properties of **Z-Hyp-OMe** (N-Benzyloxycarbonyl-4-trans-hydroxy-L-proline methyl ester), a key reagent in biochemical and pharmaceutical research. The information is tailored for researchers, scientists, and professionals engaged in drug development and peptide synthesis.

## Core Molecular Data

The fundamental molecular characteristics of **Z-Hyp-OMe** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

| Parameter         | Value   | Reference    |
|-------------------|---|--------------|
| Molecular Formula | C <sub>14</sub> H <sub>17</sub> NO <sub>5</sub> | [1][2][3][4] |
| Molecular Weight  | 279.29 g/mol                                    | [1][2][4]    |
| CAS Number        | 64187-48-0                                      | [1][3]       |

## Experimental Protocols

The determination of the molecular weight and formula of **Z-Hyp-OMe** is typically achieved through standard analytical chemistry techniques.

### 1. Mass Spectrometry for Molecular Weight Determination:

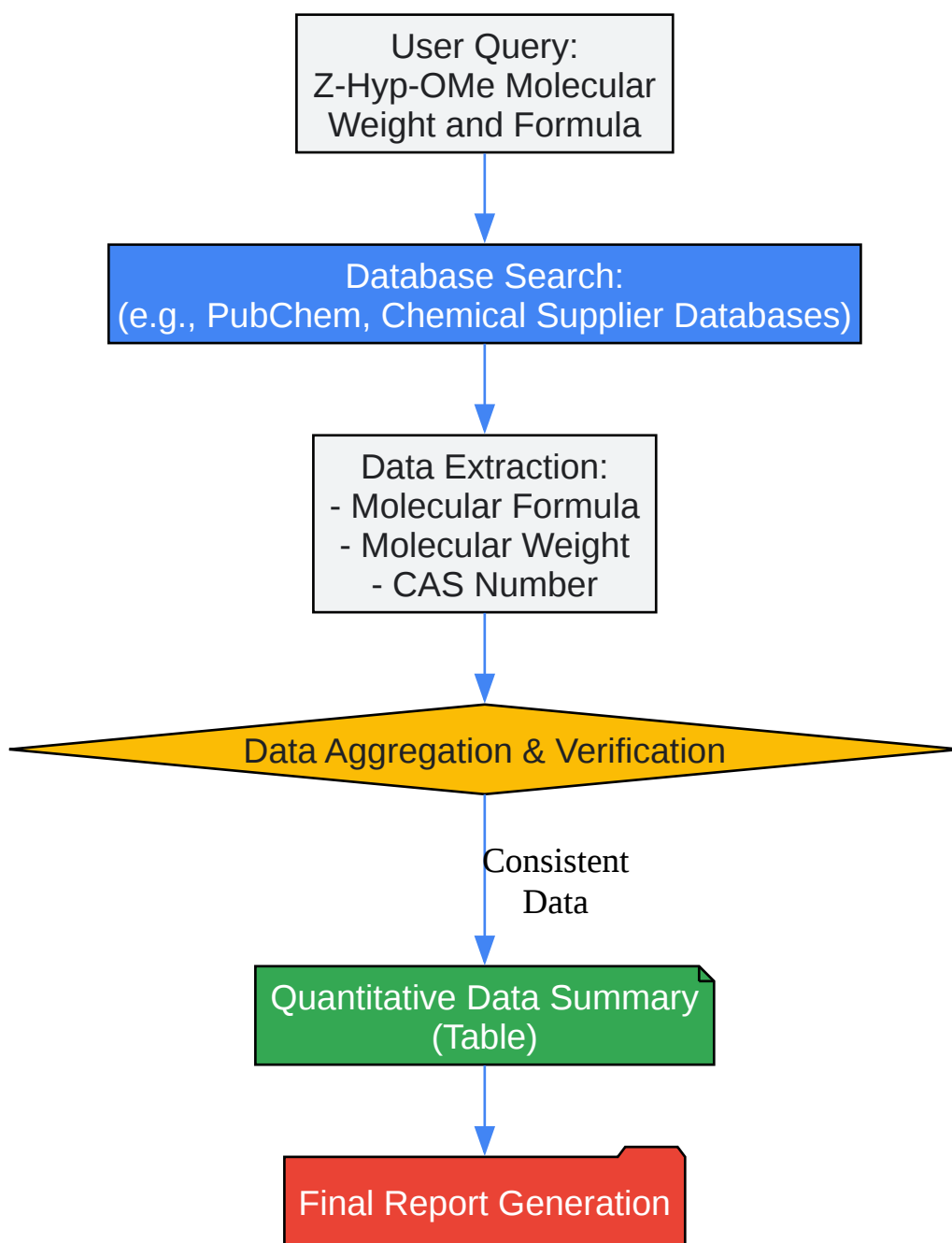
- **Methodology:** High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is the primary method for accurately determining the molecular weight.
- **Sample Preparation:** A dilute solution of **Z-Hyp-OMe** is prepared in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** An electrospray ionization (ESI) source is commonly used to generate ions of the analyte. The mass analyzer (e.g., Time-of-Flight or Orbitrap) then separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Data Analysis:** The resulting mass spectrum will show a prominent peak corresponding to the protonated molecule  $[M+H]^+$ . The precise mass of this ion is used to calculate the monoisotopic molecular weight of the neutral molecule with high accuracy.

## 2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is employed to determine the percentage composition of carbon (C), hydrogen (H), and nitrogen (N).
- **Instrumentation:** A CHN analyzer combusts a small, precisely weighed sample of **Z-Hyp-OMe** in a stream of pure oxygen. The resulting combustion gases ( $CO_2$ ,  $H_2O$ , and  $N_2$ ) are separated and quantified by detectors.
- **Data Analysis:** The percentage composition of each element is used to derive the empirical formula. This, in combination with the accurate molecular weight from mass spectrometry, confirms the definitive molecular formula.

## Workflow and Data Representation

The logical flow for identifying and presenting the core molecular data of a chemical compound like **Z-Hyp-OMe** is illustrated below.



[Click to download full resolution via product page](#)

Caption: Workflow for obtaining and presenting **Z-Hyp-OMe** molecular data.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-Methyl 1-(phenylmethyl) (2S,4R)-4-hydroxy-1,2-pyrrolidinedicarboxylate | C<sub>14</sub>H<sub>17</sub>NO<sub>5</sub> | CID 688411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. peptide.com [peptide.com]
- 4. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of Z-Hyp-OMe]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554447#z-hyp-ome-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)